

Physical and chemical characteristics of Zirconium dinitrate oxide hydrate

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Compound of Interest

Compound Name: *Zirconium dinitrate oxide hydrate*

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Zirconium Dinitrate Oxide Hydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical characteristics of **Zirconium Dinitrate Oxide Hydrate** (also known as Zirconyl Nitrate Hydrate). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with or considering the use of this versatile zirconium compound.

Core Physical and Chemical Properties

Zirconium Dinitrate Oxide Hydrate is a white, odorless, crystalline solid.^{[1][2]} It is an important precursor in the synthesis of various zirconium-based materials, including catalysts and advanced ceramics.^[3] The hydrated nature of this compound is a key characteristic, with the number of water molecules (x) often varying.

Quantitative Physical Data

Precise quantitative data for several physical properties of **Zirconium Dinitrate Oxide Hydrate** are not readily available in the literature, primarily because the compound tends to decompose upon heating.^[4] The available data is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$\text{ZrO}(\text{NO}_3)_2 \cdot x\text{H}_2\text{O}$	[5][6]
Anhydrous Molecular Weight	231.23 g/mol	[5][7]
Appearance	White powder or crystals	[1][5]
Melting Point	No data available (decomposes)	[4]
Boiling Point	No data available (decomposes)	---
Decomposition Temperature	~100 °C	[8]
Solubility	Soluble in water and alcohol	[5][8]
Density	No data available	---

Chemical Characteristics

Zirconium Dinitrate Oxide Hydrate is a strong oxidizer and can intensify fires; it may even cause fire in contact with combustible materials.[7] It is incompatible with strong reducing agents, flammable substances, organic materials, and metal powders. The compound is stable under normal conditions but is hygroscopic and should be stored in a cool, dry, and well-ventilated area away from incompatible materials.[7] Upon thermal decomposition, it emits toxic fumes of nitrogen oxides.[8][9]

Experimental Protocols

Detailed experimental protocols for the synthesis of **Zirconium Dinitrate Oxide Hydrate** can vary depending on the starting material. Below are generalized methods based on common laboratory practices.

Synthesis from Zirconium Oxychloride

This method involves the precipitation of zirconium hydroxide followed by dissolution in nitric acid.

Materials:

- Zirconium oxychloride octahydrate ($\text{ZrOCl}_2 \cdot 8\text{H}_2\text{O}$)
- Ammonium hydroxide (NH_4OH) solution
- Concentrated nitric acid (HNO_3)
- Deionized water

Procedure:

- Dissolve a known quantity of zirconium oxychloride octahydrate in deionized water.
- Slowly add ammonium hydroxide solution to the zirconium oxychloride solution with constant stirring until precipitation of zirconium hydroxide is complete.
- Filter the precipitate and wash it thoroughly with deionized water to remove chloride ions.
- Carefully dissolve the purified zirconium hydroxide precipitate in a minimal amount of concentrated nitric acid.
- Gently heat the resulting solution to concentrate it, leading to the crystallization of **Zirconium Dinitrate Oxide Hydrate** upon cooling.
- Collect the crystals by filtration and dry them in a desiccator.

Synthesis from Zirconia

This route involves the digestion of zirconium oxide in a strong acid mixture.

Materials:

- Zirconium oxide (ZrO_2)
- Concentrated sulfuric acid (H_2SO_4)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Ammonium hydroxide (NH_4OH) solution

- Concentrated nitric acid (HNO_3)
- Deionized water

Procedure:

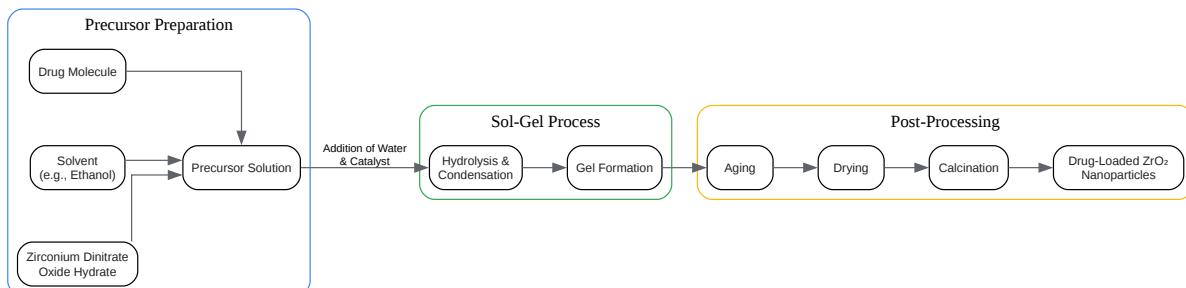
- Mix zirconia with concentrated sulfuric acid and ammonium sulfate.
- Heat the mixture to facilitate the dissolution of the zirconia.
- After cooling, dilute the solution with deionized water and precipitate zirconium hydroxide by adding ammonium hydroxide solution.
- Filter and wash the precipitate thoroughly with deionized water.
- Dissolve the washed precipitate in concentrated nitric acid.
- Concentrate the solution by heating to induce crystallization of **Zirconium Dinitrate Oxide Hydrate**.
- Isolate the crystals by filtration and dry appropriately.

Key Applications and Related Workflows

Zirconium Dinitrate Oxide Hydrate serves as a critical precursor in various advanced applications, most notably in the synthesis of zirconia-based nanomaterials for drug delivery systems.

Sol-Gel Synthesis of Zirconia Nanoparticles for Drug Delivery

The sol-gel method is a versatile technique for producing high-purity, homogeneous zirconia nanoparticles.^{[10][11][12][13]} **Zirconium Dinitrate Oxide Hydrate** is often used as the zirconium source in this process.

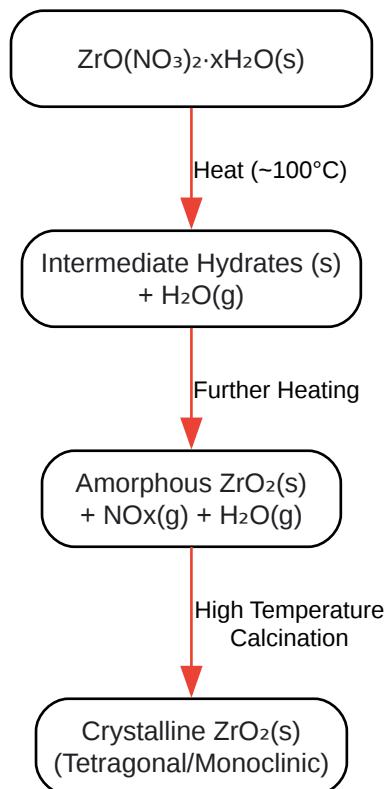


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Sol-Gel synthesis workflow for drug-loaded zirconia nanoparticles.

Thermal Decomposition Pathway

Understanding the thermal decomposition of **Zirconium Dinitrate Oxide Hydrate** is crucial for its application in materials synthesis, as it ultimately yields zirconium oxide. The process involves the sequential loss of water and nitrogen oxides.[\[9\]](#)[\[14\]](#)

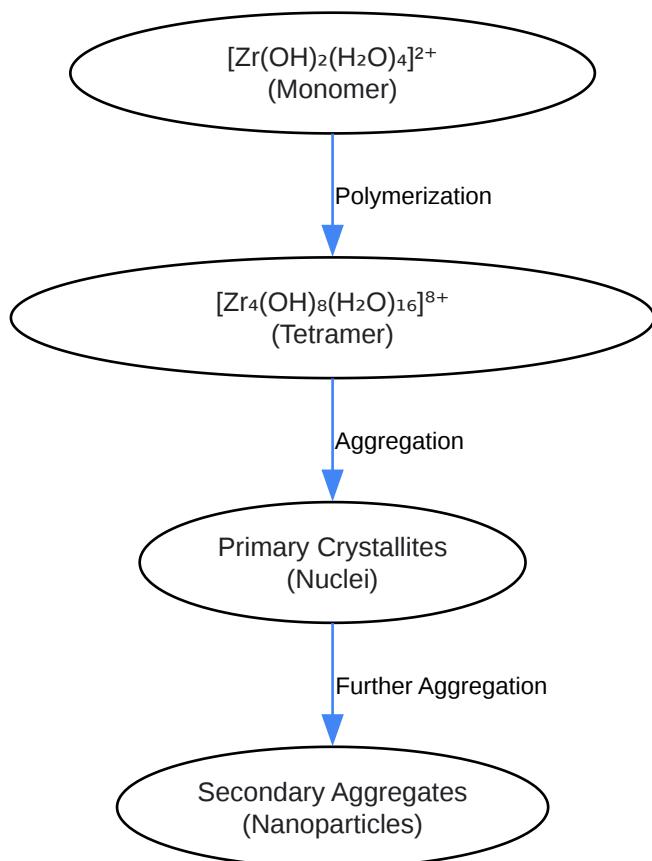


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Thermal decomposition pathway of **Zirconium Dinitrate Oxide Hydrate**.

Hydrolysis Mechanism for Nanoparticle Formation

The hydrolysis of zirconyl ions in aqueous solution is a fundamental process for the formation of zirconia nanoparticles.[15] This process involves the formation of tetrameric species that subsequently aggregate.



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Hydrolysis and aggregation mechanism for zirconia nanoparticle formation.

Analytical Characterization

A suite of analytical techniques is employed to characterize **Zirconium Dinitrate Oxide Hydrate** and its derivatives.

- Fourier-Transform Infrared Spectroscopy (FT-IR): To identify the presence of nitrate groups, water of hydration, and Zr-O bonds.
- Thermogravimetric Analysis (TGA): To study the thermal decomposition profile and determine the degree of hydration.
- X-ray Diffraction (XRD): To analyze the crystal structure of the compound and its calcined products (zirconia polymorphs).

- Scanning Electron Microscopy (SEM): To observe the morphology and particle size of the synthesized materials.

This guide provides a foundational understanding of **Zirconium Dinitrate Oxide Hydrate** for its effective application in research and development. For specific applications, further empirical studies are recommended to optimize process parameters and material properties.

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